

# Safe handling and storage protocols for o-toluic anhydride

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Methylbenzoic acid anhydride

Cat. No.: B1593519

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling and Storage of o-Toluic Anhydride

This guide provides a comprehensive framework for the safe handling, storage, and emergency management of o-toluic anhydride (also known as 2-methylbenzoic anhydride)[1]. Designed for researchers, scientists, and drug development professionals, this document moves beyond procedural checklists to instill a deep understanding of the material's inherent risks and the scientific rationale behind each safety protocol. By grounding these procedures in the fundamental chemical properties of o-toluic anhydride, this guide aims to foster a proactive and robust safety culture within the laboratory.

## Core Hazard Profile and Risk Assessment

A thorough understanding of a chemical's properties is the foundation of its safe use. O-toluic anhydride is a solid organic compound that, while essential in many synthetic pathways, possesses hazards that must be rigorously managed.

## Physicochemical Characteristics

The physical properties of o-toluic anhydride dictate its primary exposure risks, namely the inhalation of fine dust and direct contact with skin and eyes.

Property	Value	Source
Synonyms	2-methylbenzoic anhydride, o-Toluic acid anhydride	<a href="#">[1]</a>
CAS Number	607-86-3	<a href="#">[1]</a>
Molecular Formula	C <sub>16</sub> H <sub>14</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	254.28 g/mol	<a href="#">[2]</a>
Appearance	Solid, fine powder or crystals	<a href="#">[3]</a>

## Toxicological Profile and Mechanistic Risks

The primary toxicological concern with o-toluic anhydride is its irritant nature. The GHS classification, as reported to the European Chemicals Agency (ECHA), provides a clear warning.[\[1\]](#)

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

**Expert Insight:** The causality behind this irritation is fundamental to its chemistry. As an acid anhydride, o-toluic anhydride readily reacts with water—including moisture present on the skin, in the eyes, or within the respiratory tract—to hydrolyze back to o-toluic acid. This in-situ formation of carboxylic acid is the direct cause of the observed irritation and potential tissue damage. This reactivity underscores the critical importance of preventing all direct contact.

## Reactivity and Incompatibility

Safe storage and handling are predicated on preventing unintended reactions. O-toluic anhydride must be segregated from incompatible materials to avoid hazardous conditions.

- Water/Moisture: Reacts to form o-toluic acid. While not explosive, this reaction compromises the material's integrity and reinforces its irritant risk.

- Strong Bases (e.g., Sodium Hydroxide, Amines): Reacts exothermically. This is a crucial incompatibility to manage in storage.[4]
- Strong Oxidizing Agents: Contact can lead to vigorous, potentially explosive reactions.[4][5]
- Alcohols: Reacts to form esters, another exothermic process.

## Proactive Control Measures: Engineering and PPE

A systematic approach to risk mitigation, known as the Hierarchy of Controls, prioritizes the most effective measures first. This framework is essential for managing the risks associated with o-toluidic anhydride.

Elimination  
(Remove the hazard)

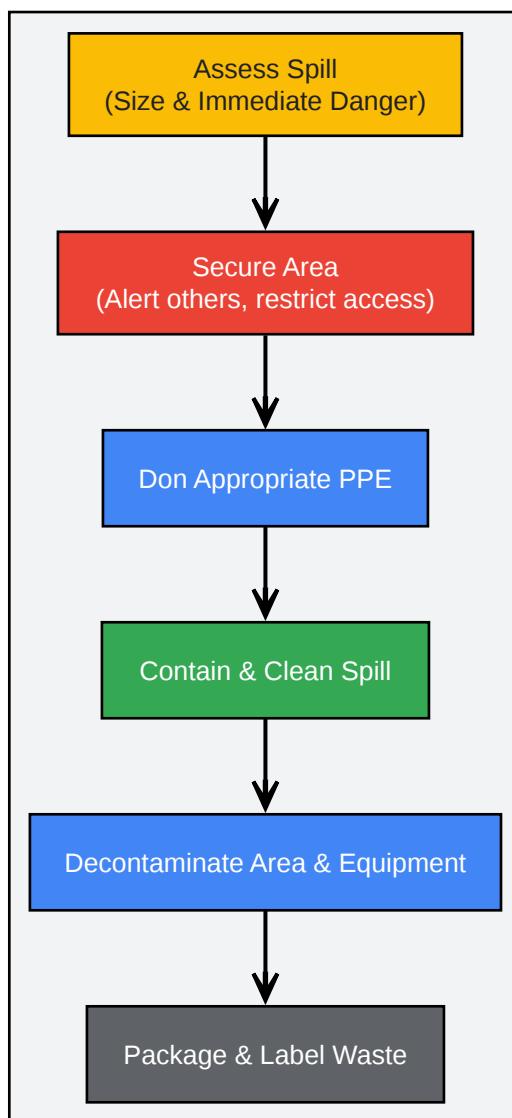
Personal Protective Equipment  
(Protect the worker with gear)

Substitution  
(Replace with a safer alternative)

Engineering Controls  
(Isolate people from the hazard)

Administrative Controls  
(Change the way people work)

Hierarchy of Controls



Spill Response Workflow

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Methylbenzoic Anhydride | C16H14O3 | CID 136405 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. m-Toluic anhydride | C16H14O3 | CID 253301 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Safe handling and storage protocols for o-toluic anhydride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593519#safe-handling-and-storage-protocols-for-o-toluic-anhydride]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)